Propylhydrazine Dihydrochloride: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Propylhydrazine dihydrochloride*
CAS No.:	*70629-59-3*
Cat. No.:	*B1416783*

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This guide provides an in-depth exploration of **propylhydrazine dihydrochloride**, a versatile reagent with significant applications in medicinal chemistry and organic synthesis. Intended for researchers, scientists, and professionals in drug development, this document moves beyond a simple datasheet to offer practical insights into its synthesis, characterization, and safe handling, with a focus on the scientific principles that underpin its utility.

Core Chemical Identity and Properties

Propylhydrazine and its salts are fundamental building blocks in modern chemical research. A critical aspect for ensuring experimental reproducibility and accuracy is the precise identification of the specific salt form being utilized. Two common forms are the monohydrochloride and the dihydrochloride, which differ in their stoichiometry of hydrochloric acid and, consequently, their molecular weight and potentially their reactivity and solubility.

This guide focuses on **propylhydrazine dihydrochloride**.

Key Identifiers

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Identifier	Value	Source
Chemical Name	1-Propylhydrazine Dihydrochloride	
CAS Number	70629-59-3	
Molecular Formula	$C_3H_{10}N_2 \cdot 2HCl$	[1]
Molecular Weight	147.05 g/mol	[1]
InChI Key	VADOWJSGPWJEKO-UHFFFAOYSA-N	

It is imperative to distinguish this from the monohydrochloride salt, which possesses a different CAS number and molecular weight. The presence of two equivalents of hydrochloric acid in the dihydrochloride salt can influence its hygroscopicity, solubility in various solvents, and the pH of its solutions, all of which are critical parameters in experimental design.

Synthesis and Purification: A Mechanistic Perspective

The synthesis of propylhydrazine salts is a well-established process, yet careful control over reaction conditions is paramount to ensure high purity and yield, particularly to avoid the formation of mixed hydrochloride salts.

Synthetic Pathway Overview

A common and efficient laboratory-scale synthesis involves the reaction of propylhydrazine (the free base) with hydrochloric acid.

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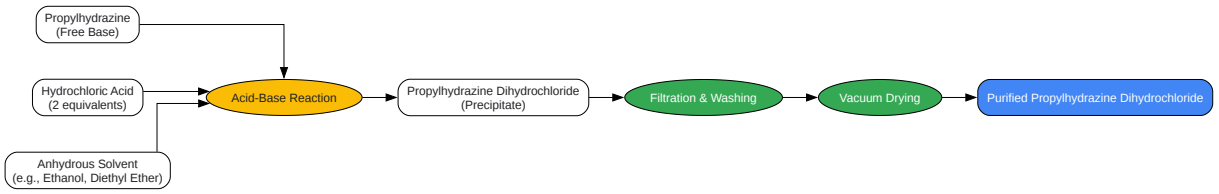

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Caption: General workflow for the synthesis of **propylhydrazine dihydrochloride**.

Detailed Experimental Protocol

- Reaction Setup: In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve propylhydrazine (1 equivalent) in an anhydrous solvent such as ethanol or diethyl ether. The choice of an anhydrous solvent is critical to prevent the introduction of water, which can interfere with the stoichiometry of the salt formation and the subsequent crystallization.

- Acid Addition: Cool the solution in an ice bath to 0-5°C. This cooling step is crucial to manage the exothermicity of the acid-base neutralization reaction.[2] From the dropping funnel, add a solution of hydrochloric acid (2.1 equivalents, to ensure complete conversion) in the same anhydrous solvent dropwise with vigorous stirring.

- Precipitation and Isolation: The **propylhydrazine dihydrochloride** will precipitate out of the solution as a white solid. Continue stirring for an additional 30-60 minutes in the ice bath to ensure complete precipitation.

- Filtration and Washing: Collect the solid product by vacuum filtration. Wash the filter cake with small portions of cold, anhydrous solvent to remove any unreacted starting materials or excess HCl.

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- Drying: Dry the purified solid under vacuum at a low temperature (e.g., 30-40°C) to remove any residual solvent.

Purification by Recrystallization

For applications requiring very high purity, recrystallization can be performed. A common solvent system is a mixture of ethanol and water.[2] The principle behind this choice is that **propylhydrazine dihydrochloride** is soluble in the hot solvent mixture and less soluble upon cooling, allowing for the formation of well-defined crystals while impurities remain in the mother liquor.

Applications in Drug Discovery and Organic Synthesis

Propylhydrazine and its salts are valuable intermediates in the synthesis of a wide range of biologically active molecules and heterocyclic systems.

Role as a Zinc-Binding Group in HDAC Inhibitors

A significant application of propylhydrazine derivatives is in the development of histone deacetylase (HDAC) inhibitors, which are a promising class of anti-cancer agents. The hydrazine moiety can act as a zinc-binding group (ZBG), chelating the catalytic zinc ion in the active site of HDAC enzymes.[2] For instance, derivatives of n-propylhydrazine have been incorporated into Proteolysis Targeting Chimeras (PROTACs) designed to induce the degradation of HDAC3.[2]

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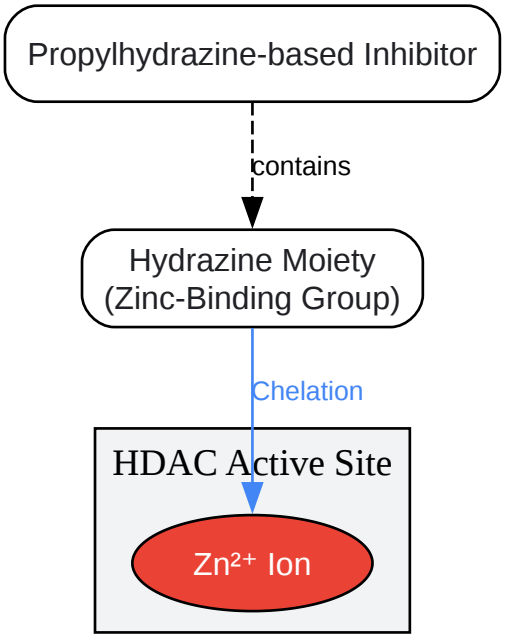

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